

Understanding the Combination Index (CI) and CompuSyn

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: KRC-108

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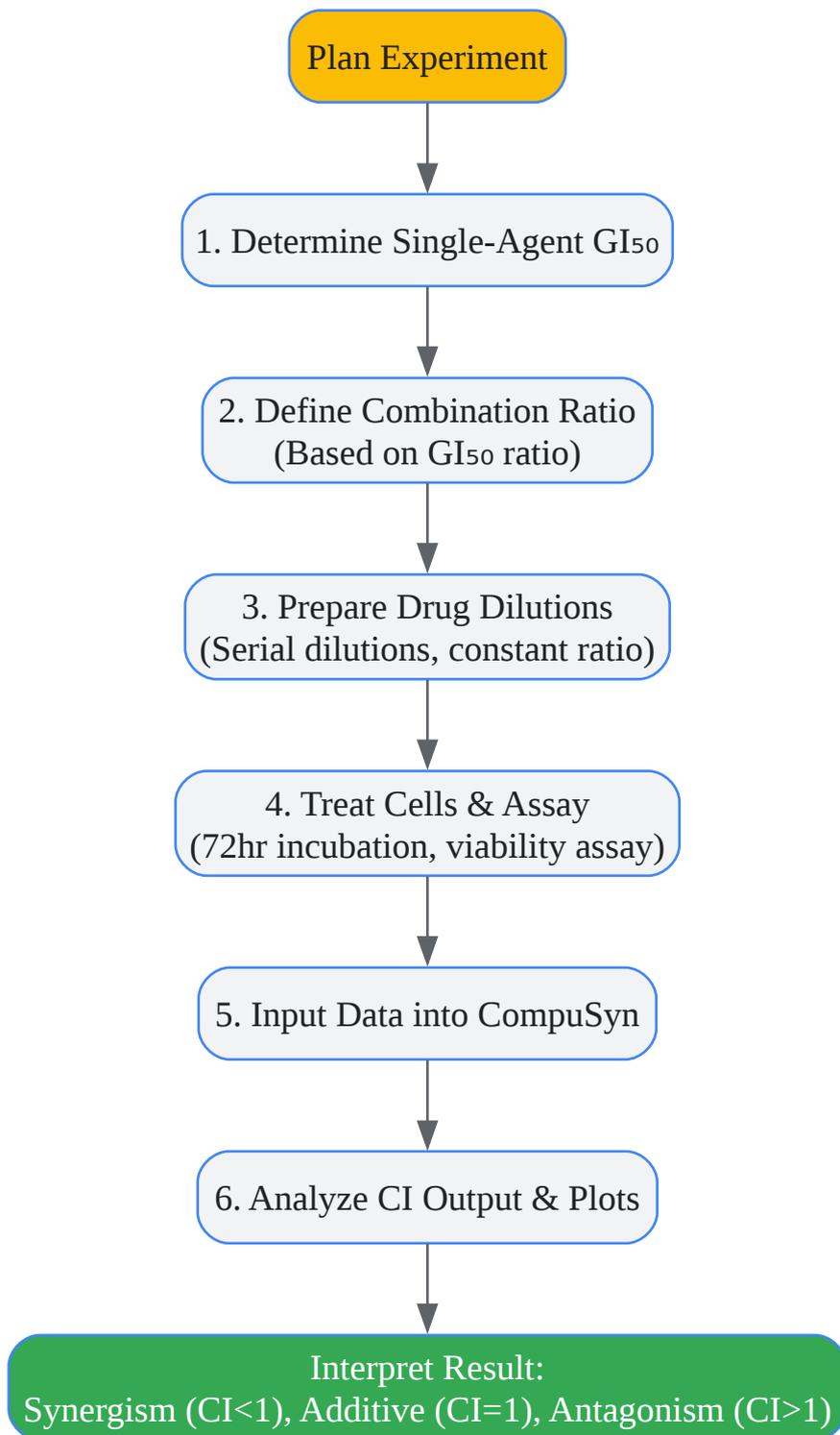
The Combination Index (CI) is a quantitative measure based on the mass-action law principle to determine the interaction between two or more drugs [1] [2]. The CI values are interpreted as follows [1]:

- **CI < 1:** Synergism
- **CI = 1:** Additive effect
- **CI > 1:** Antagonism

CompuSyn is a software that automates these calculations. It is freely available for download upon registration from the ComboSyn website [2].

Experimental Design & Protocol for KRC-108 Combination Studies

A proper experimental design is critical for obtaining valid CI results. The general workflow for a **KRC-108** combination study is as follows:



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Here is a detailed methodology based on a published study combining **KRC-108** with 5-Fluorouracil (5-FU) [3]:

- **Cell Culture:** KM12C human colon cancer cells were cultured in Minimum Essential Medium (MEM) supplemented with 10% FBS and 1% penicillin/streptomycin.
- **Single-Agent Activity (GI₅₀ Determination)**
 - Cells were plated in 96-well plates (2,000 cells/well) and allowed to adhere overnight.
 - Treatments: **KRC-108** and the combination drug (e.g., 5-FU) were individually administered using 3-fold serial dilutions.
 - Incubation: 72 hours at 37°C.
 - Viability Assessment: A tetrazolium-based cell viability assay (like EZ-Cytox) was used. The absorbance was measured, and GI₅₀ values were calculated using nonlinear regression in software such as GraphPad Prism.
- **Combination Therapy Setup**
 - **Ratio Definition:** The combination ratio is based on the GI₅₀ ratio of the two drugs. In the cited study, 5-FU and **KRC-108** were mixed in a 13.3:1 ratio [3].
 - **Dose Ranges:** A concentration range covering above and below the expected effective dose is used. For example, 5-FU might be tested from 0.195-100 μM, while **KRC-108** is tested from 15 nM to 7.5 μM [3].
 - **Treatment:** Cells are treated with the drug combinations, prepared in the fixed ratio, for 72 hours. Cell viability is then assessed.

Example Data from KRC-108 Studies

The table below summarizes key experimental parameters from published research:

Parameter	Description	Example from Literature
Cell Line Used	Cancer cell line for the experiment.	KM12C colon cancer cells [3].
Single-Agent GI ₅₀	Concentration causing 50% growth inhibition.	KRC-108: 220 nM; 5-FU: 2.90 μM [3].
Combination Ratio	Ratio of drugs based on their GI ₅₀ .	5-FU : KRC-108 = 13.3 : 1 [3].
Software Used	Tool for CI calculation and data analysis.	CompuSyn software [3] [4].

Troubleshooting Common Issues

- **Incorrect Combination Ratio:** The ratio of drugs in the combination should be based on their individual GI_{50} (or IC_{50}) values, not arbitrary or equimolar concentrations [1].
- **Poor Dose-Effect Data:** The CI method requires good quality single-agent dose-effect data to establish the "median-effect" parameters. Ensure your single-drug experiments have a clear dose-response curve [1] [2].
- **Software Operation:** When using CompuSyn, carefully input the dose and effect data for the single drugs and the combination in the fixed ratio. The software will automatically simulate the CI values and generate Fa-CI plots and isobolograms [1].

FAQ: Common Questions on CI and KRC-108

- **What is the theoretical foundation of the CI method?** It is entirely based on the mass-action law principle, providing a theoretical basis for quantifying synergism and antagonism without artificial assumptions [1] [2].
- **Can the CI method be applied to other KRC compounds?** Yes, the same methodology has been applied to other derivatives, such as using CompuSyn to analyze the combination of KRC-180 (a JAK2 inhibitor) with cytarabine [4].

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